

An In-depth Technical Guide to the Chemical Structure of Variculanol

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Compound of Interest

Compound Name: *Variculanol*

Cat. No.: *B3025963*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Variculanol is a structurally complex sesterterpenoid natural product with established antiparasitic properties. Isolated from the fungus *Aspergillus varicolor*, this molecule presents a unique tricyclic scaffold that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of the chemical structure of **Variculanol**, including its detailed chemical properties, and available data on its biological activity. The information is intended to serve as a foundational resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug discovery.

Chemical Structure and Properties

Variculanol is distinguished by its intricate 5/12/5 tricyclic ring system. The structure and absolute stereochemistry were elucidated by Singh et al. in 1991 through extensive spectroscopic analysis.^[1]

Table 1: Chemical Identifiers and Properties of Variculanol

Property	Value	Reference
IUPAC Name	(1R,2R,3aS,4R,5E,8aR,11aR,12E,14aS)-1,2,3,3a,4,7,8,8a,9,10,11,11a,14,14a-tetradecahydro-3a,6,12-trimethyl-9-methylene-1-(1-methylethyl)-dicyclopenta[a,f]cyclododecene-2,4-diol	[1]
CAS Number	135513-21-2	[1]
Molecular Formula	C ₂₅ H ₄₀ O ₂	[1]
Molecular Weight	372.6 g/mol	[1]
SMILES	CC(C)[C@H]1--INVALID-LINK--C[C@@]2(C)C--INVALID-LINK--[C@H]1O	
InChI Key	OHABHHQPUHXDEY-CRJDLSQSA-N	

Biological Activity

The primary reported biological activity of **Variculanol** is its toxicity against the protozoan parasite *Eimeria tenella*, the causative agent of coccidiosis in poultry. This finding suggests a potential application for **Variculanol** as an anticoccidial agent.

Anticoccidial Activity

At present, specific quantitative data, such as the half-maximal inhibitory concentration (IC₅₀) of **Variculanol** against *Eimeria tenella*, are not readily available in the public domain. The initial discovery highlighted its toxic effect, but further detailed studies on its potency and efficacy are required.

Experimental Protocols

The foundational experimental work on **Variculanol** was conducted by Singh et al. (1991). While the full, detailed experimental protocols from the original publication are not accessible through open-access channels, the following summarizes the key experimental stages described in the publication's abstract and related literature.

Isolation and Purification of Variculanol

The isolation of **Variculanol** was achieved from the fermentation broth of *Aspergillus varicolor*. A general workflow for the isolation of fungal secondary metabolites is depicted below.





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References

- 1. pubs.acs.org [pubs.acs.org]
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